

# 1-Amino-2-methylpropan-2-ol hydrochloride chemical structure and analysis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Amino-2-methylpropan-2-ol  
hydrochloride

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## An In-depth Technical Guide to 1-Amino-2-methylpropan-2-ol Hydrochloride

This technical guide provides a comprehensive overview of the chemical structure, properties, and analysis of **1-Amino-2-methylpropan-2-ol hydrochloride**. It is intended for researchers, scientists, and professionals in drug development who require detailed information on this compound.

## Chemical Structure and Identification

**1-Amino-2-methylpropan-2-ol hydrochloride** is the hydrochloride salt of the organic compound 1-Amino-2-methylpropan-2-ol. The presence of the hydrochloride makes it a more stable, crystalline solid compared to its free base, which is a liquid.

IUPAC Name: 1-amino-2-methylpropan-2-ol;hydrochloride[1] Synonyms: 1-Amino-2-methyl-2-propanol Hydrochloride, 2-Hydroxyisobutylamine Hydrochloride[2] CAS Number: 30533-50-7[1]  
Molecular Formula: C<sub>4</sub>H<sub>12</sub>ClNO[2] Molecular Weight: 125.60 g/mol [2]

Below is a 2D representation of the chemical structure:

Caption: 2D chemical structure of **1-Amino-2-methylpropan-2-ol Hydrochloride**.

## Physicochemical and Spectroscopic Data

Detailed experimental data for **1-Amino-2-methylpropan-2-ol hydrochloride** is not widely available in the public domain. The following tables summarize the available data for the hydrochloride salt, its free base (1-Amino-2-methylpropan-2-ol), and its structural isomer (2-Amino-2-methyl-1-propanol) for comparative purposes.

### Physicochemical Properties

Property	1-Amino-2-methylpropan-2-ol Hydrochloride	1-Amino-2-methylpropan-2-ol (Free Base)	2-Amino-2-methyl-1-propanol (Isomer)
CAS Number	30533-50-7	2854-16-2	124-68-5
Molecular Formula	C <sub>4</sub> H <sub>12</sub> ClNO	C <sub>4</sub> H <sub>11</sub> NO[3]	C <sub>4</sub> H <sub>11</sub> NO
Molecular Weight	125.60 g/mol	89.14 g/mol [3]	89.14 g/mol [4]
Appearance	White to off-white solid	Liquid/Oil[3]	Low Melting Solid[4]
Melting Point	Not available	8.72°C (estimate)[5]	24-28 °C[4]
Boiling Point	Not available	150-150.5 °C[5]	165 °C[4]
Solubility	Not available	Slightly soluble in Chloroform, Ethyl Acetate	Miscible with water[4]
pKa	Not available	12.99 ± 0.50 (predicted)	9.7 (at 25°C)[4]

### Spectroscopic Data

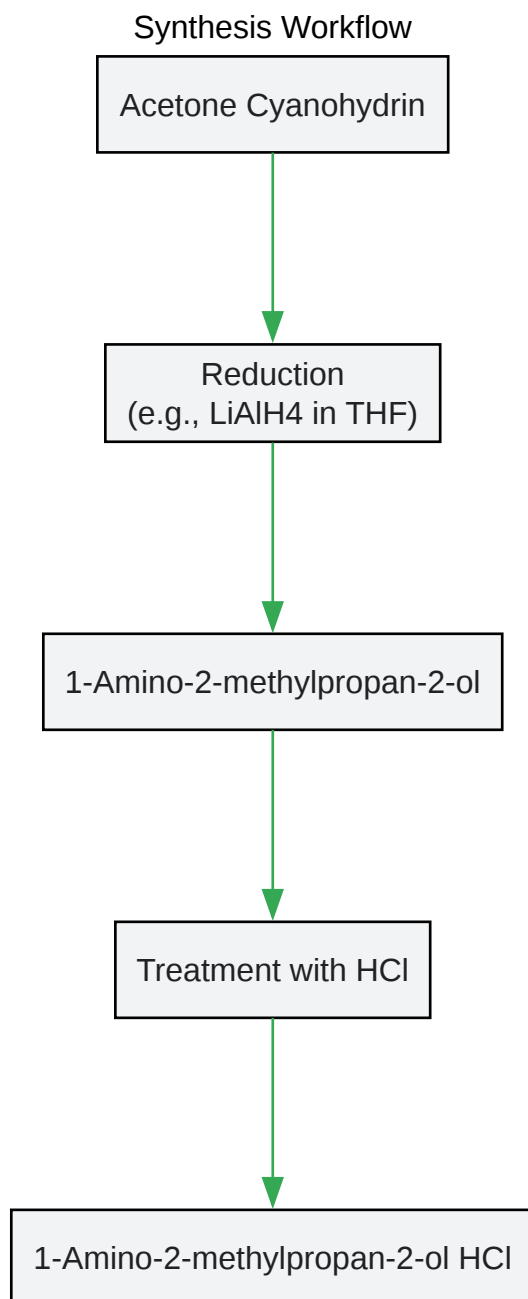
No experimental spectra for **1-Amino-2-methylpropan-2-ol hydrochloride** were found. The following data is for the free base, 1-Amino-2-methylpropan-2-ol.

Spectrum	Data for 1-Amino-2-methylpropan-2-ol (Free Base)
<sup>1</sup> H NMR	(300 MHz, CDCl <sub>3</sub> ) δ: 2.60 (s, 2H), 1.69 (s, 6H) <a href="#">[3]</a>
<sup>13</sup> C NMR	Data not available
IR Spectrum	Data not available
Mass Spectrum	Data not available

## Synthesis

**1-Amino-2-methylpropan-2-ol hydrochloride** is synthesized from its free base, 1-Amino-2-methylpropan-2-ol. The free base can be synthesized from acetone cyanohydrin.

A general laboratory-scale synthesis of the free base involves the reduction of acetone cyanohydrin using a reducing agent like lithium aluminum hydride in an appropriate solvent such as tetrahydrofuran.[\[3\]](#) The resulting 1-Amino-2-methylpropan-2-ol can then be treated with hydrochloric acid to form the hydrochloride salt.



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Caption: General synthesis workflow for **1-Amino-2-methylpropan-2-ol hydrochloride**.

## Analytical Methods

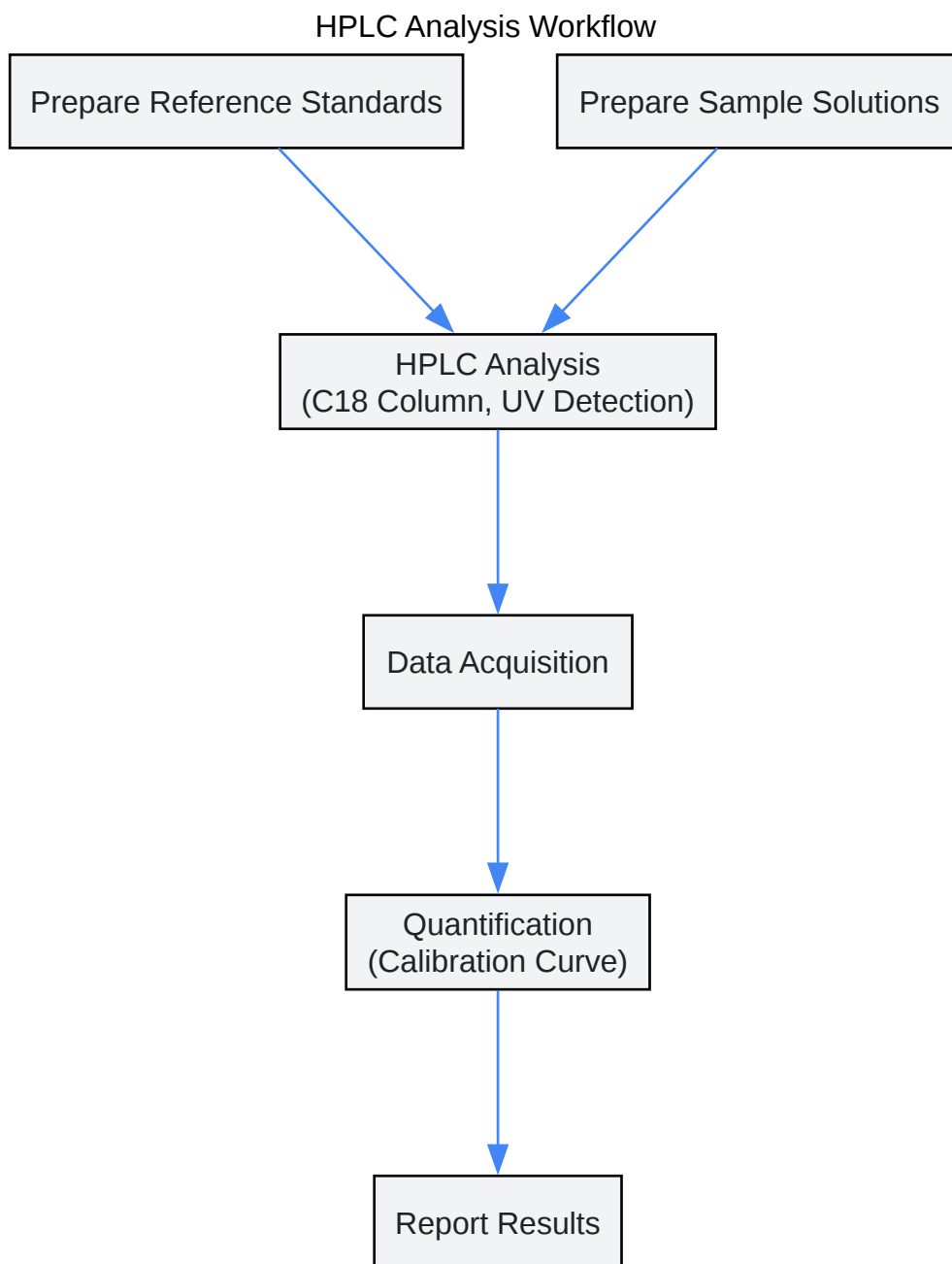
Specific, validated analytical methods for the quantitative analysis of **1-Amino-2-methylpropan-2-ol hydrochloride** are not readily available. However, methods for the analysis of its structural isomer, 2-Amino-2-methyl-1-propanol, can be adapted. High-Performance Liquid Chromatography (HPLC) is a suitable technique.

## Adapted HPLC Method

This protocol is adapted from a method for a related amino alcohol and would require validation for **1-Amino-2-methylpropan-2-ol hydrochloride**.

- Instrumentation:
  - High-Performance Liquid Chromatograph (HPLC)
  - UV Detector
  - C18 reverse-phase column (e.g., 4.6 mm x 150 mm, 5  $\mu$ m)
- Reagents:
  - Acetonitrile (HPLC grade)
  - Water (HPLC grade)
  - Phosphoric acid
  - **1-Amino-2-methylpropan-2-ol hydrochloride** reference standard
- Chromatographic Conditions:
  - Mobile Phase: A gradient of acetonitrile and water with a phosphoric acid modifier.
  - Flow Rate: 1.0 mL/min
  - Detection Wavelength: 210 nm
  - Injection Volume: 10  $\mu$ L
  - Column Temperature: 30  $^{\circ}$ C

- Procedure:
  - Standard Preparation: Prepare a stock solution of the reference standard in the mobile phase and then a series of dilutions to create a calibration curve.
  - Sample Preparation: Dissolve the sample containing **1-Amino-2-methylpropan-2-ol hydrochloride** in the mobile phase, filter, and dilute as necessary to fall within the calibration range.
  - Analysis: Inject the standards and samples into the HPLC system.
  - Quantification: Determine the concentration of the analyte in the samples by comparing the peak area with the calibration curve.



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Caption: A typical workflow for the quantitative analysis by HPLC.

## Applications and Biological Relevance

1-Amino-2-methylpropan-2-ol and its derivatives are utilized as intermediates in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[6] It is noted as an intermediate in the preparation of metabolites for certain drugs, making it valuable in drug metabolism studies and for the synthesis of reference standards.[6]

There is no direct evidence in the searched literature to suggest the involvement of **1-Amino-2-methylpropan-2-ol hydrochloride** in specific signaling pathways.

## Conclusion

**1-Amino-2-methylpropan-2-ol hydrochloride** is a chemical compound with applications as an intermediate in pharmaceutical and chemical synthesis. While detailed experimental data for the hydrochloride salt itself is limited, information on its free base and structural isomer provides valuable insights into its properties and potential analytical approaches. Further research is needed to fully characterize the physicochemical and spectroscopic properties of **1-Amino-2-methylpropan-2-ol hydrochloride** and to develop and validate specific analytical methods for its quantification.

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- To cite this document: BenchChem. [1-Amino-2-methylpropan-2-ol hydrochloride chemical structure and analysis]. BenchChem, [2025]. [Online PDF]. Available at:



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